

How to prevent LASSBio-2052 precipitation in aqueous solution

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Compound of Interest

Compound Name: **LASSBio-2052**

Cat. No.: **B12360708**

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Technical Support Center: LASSBio-2052

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the precipitation of **LASSBio-2052** in aqueous solutions during experiments.

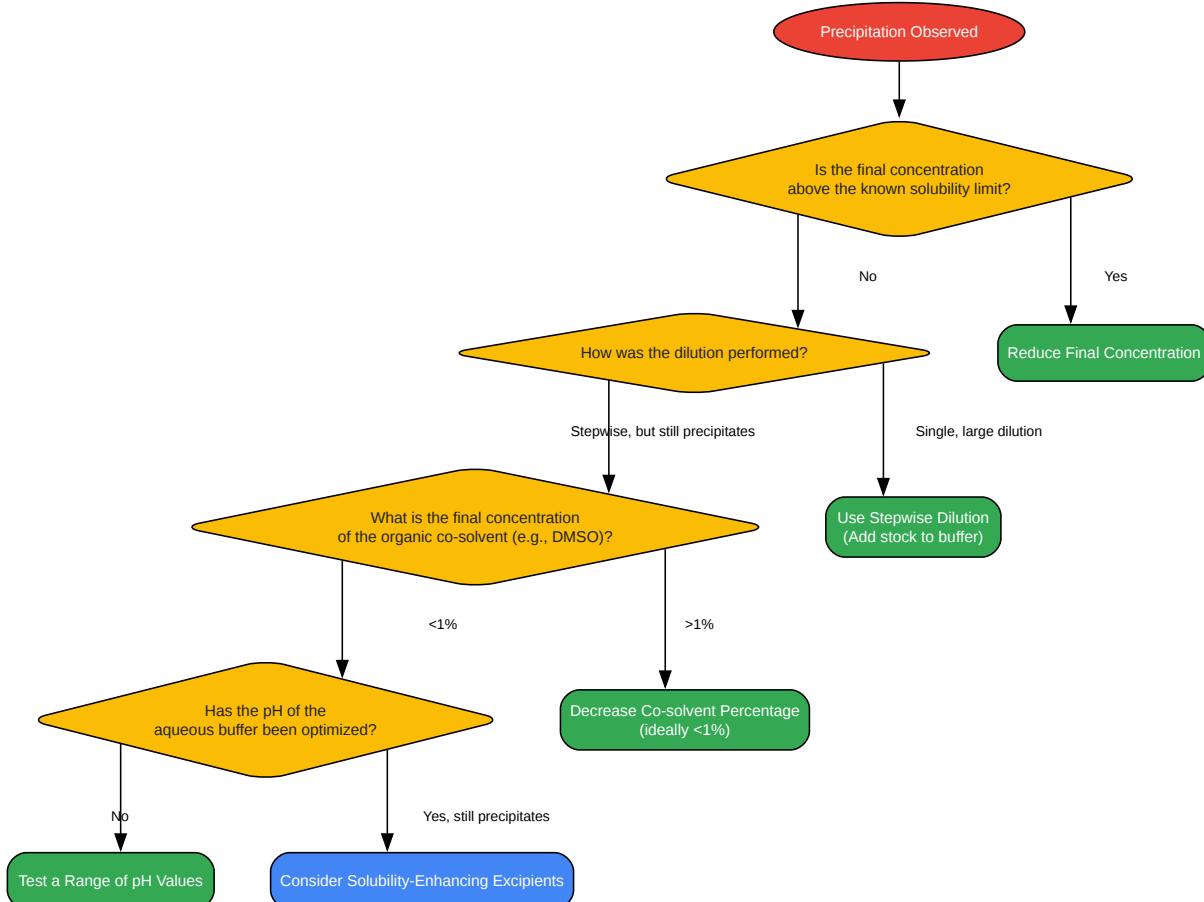
Troubleshooting Guide: LASSBio-2052 Precipitation

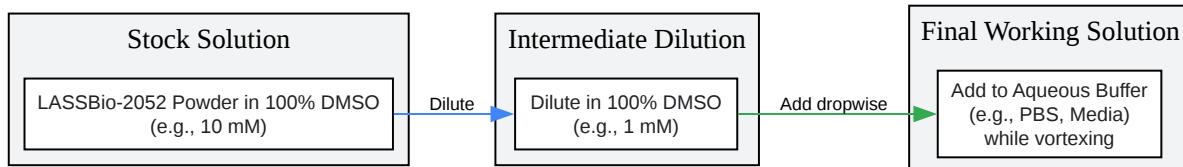
Unexpected precipitation of **LASSBio-2052** can compromise experimental results. This guide provides a systematic approach to identify and resolve common causes of precipitation.

Issue: My **LASSBio-2052** precipitated after diluting the organic stock solution with an aqueous buffer.

This is a common issue arising from the low aqueous solubility of many small molecule compounds, a characteristic often seen in the LASSBio chemical library. For instance, LASSBio-2208 has a documented low aqueous solubility of 1.81 μ M, and LASSBio-1491 has a solubility of 8.72 μ M.^{[1][2]} The primary causes of precipitation upon dilution are exceeding the solubility limit and rapid changes in solvent polarity.^[3]

Troubleshooting Workflow:





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References

- 1. Cytotoxic and Antiproliferative Activity of LASSBio-2208 and the Attempts to Determine Its Drug Metabolism and Pharmacokinetics In Vitro Profile [mdpi.com]
- 2. Pre-clinical evaluation of LASSBio-1491: From in vitro pharmacokinetic study to in vivo leishmanicidal activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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